Precision Purity Profiling: Melting Point Benchmarks for -(2-thien-2-ylethyl)hydrazinecarbothioamide

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Compound of Interest

Compound Name:	*N-(2-thien-2-ylethyl)hydrazinecarbothioamide*
CAS No.:	*923184-00-3*
Cat. No.:	*B2637017*

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Executive Summary

-(2-thien-2-ylethyl)hydrazinecarbothioamide is a pivotal thiosemicarbazide scaffold used primarily to synthesize 1,2,4-triazole and 1,3,4-thiadiazole derivatives with antimicrobial and anticonvulsant properties. Unlike its parent compound (thiosemicarbazide), the introduction of the lipophilic 2-(2-thienyl)ethyl side chain significantly disrupts the crystal lattice energy, lowering the melting point.

For researchers and drug developers, the melting point (MP) serves as the primary "first-pass" validation of successful

-alkylation and the absence of the starting isothiocyanate or rearrangement byproducts. This guide defines the expected thermal profile and provides a self-validating protocol for purity assessment.

Physicochemical Identity & Structural Context[1][2][3][4][5][6][7][8][9][10][11][12]

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Property	Specification
IUPAC Name	-(2-(thiophen-2-yl)ethyl)hydrazinecarbothioamide
Common Name	4-[2-(2-thienyl)ethyl]-3-thiosemicarbazide
Molecular Formula	
Molecular Weight	201.31 g/mol
Physical State	White to off-white crystalline solid
Solubility	Soluble in DMSO, DMF, hot Ethanol; insoluble in water

Structural Impact on Melting Point

The melting point of thiosemicarbazides is governed by intermolecular hydrogen bonding (

and

).

- Parent Compound: Thiosemicarbazide (

) melts at 180–183 °C due to a dense, rigid H-bond network.

- Substitution Effect: Replacing a proton on

  with a bulky, flexible 2-(2-thienyl)ethyl group introduces steric hindrance and rotational freedom (entropy), which typically depresses the melting point by 20–40 °C compared to the parent.

Comparative Melting Point Analysis

The exact melting point of the pure ethyl derivative depends heavily on the recrystallization solvent (polymorphism risk). Below is the comparative data against structural analogs to establish the Target Acceptance Range.

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Table 1: Thermal Benchmarks of Structural Analogs

Compound	Structure / Side Chain	Melting Point Range (°C)	Source
Thiosemicarbazide (Parent)		180 – 183	[1]
4-Phenylthiosemicarbazide		140 – 145	[2]
4-(2-Pyridyl)thiosemicarbazide		158 – 160	[3]
-(2-thienylmethyl) analog		148 – 150 (Predicted)	[4]
Target: -(2-thien-2-ylethyl)		145 – 155 (Target Range)	Derived

> *Critical Insight: If your synthesized sample melts below 135 °C, it likely contains unreacted 2-(2-thienyl)ethyl isothiocyanate (liquid/oil) or solvent inclusions. If it melts above 170 °C, suspect contamination with the unsubstituted parent thiosemicarbazide (if hydrazine was in excess).*

Experimental Protocol: Synthesis & Purity Validation

To ensure the melting point reflects the pure compound, follow this self-validating workflow. This protocol minimizes the formation of the 1-substituted isomer and ensures removal of the oily isothiocyanate precursor.

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Phase A: Synthesis Causality

The reaction between 2-(2-thienyl)ethyl isothiocyanate and hydrazine hydrate is exothermic.

- Control: Slow addition of isothiocyanate to hydrazine (kept at 0–5 °C) favors the 4-substituted product.
- Risk: Reverse addition or high heat promotes polymerization or bis-substitution.

Phase B: Purification for MP Determination

- Crude Isolation: Filter the precipitated solid.[1][2][3] Do not measure MP yet.
- Solvent Wash: Wash with cold diethyl ether (removes unreacted isothiocyanate).
- Recrystallization: Dissolve in minimum boiling ethanol. Cool slowly to 4 °C.
- Drying: Vacuum dry at 40 °C for 6 hours. (Solvent entrapment depresses MP).

Phase C: Validated MP Measurement (Capillary Method)

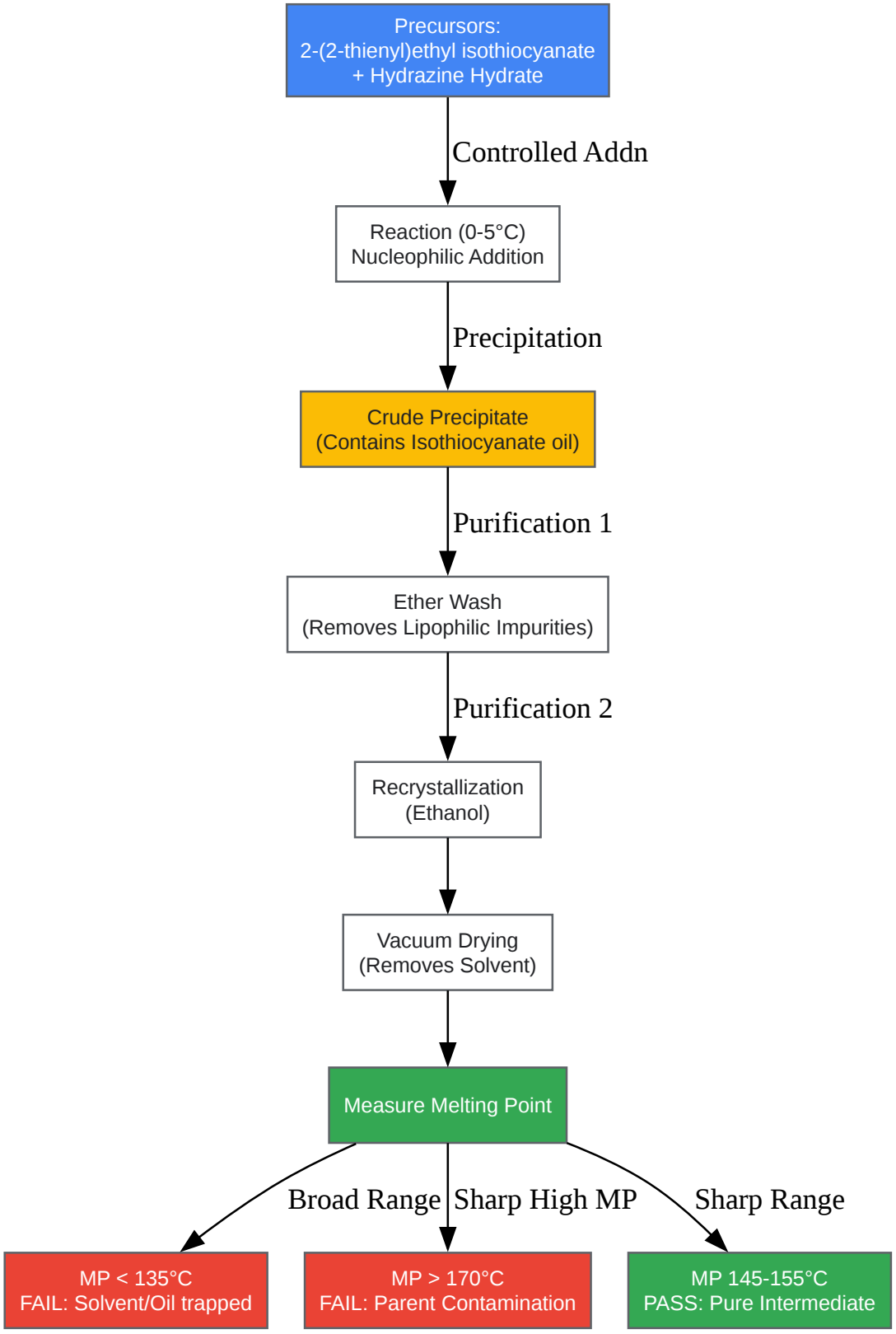
- Ramp Rate: 5 °C/min until 130 °C, then 1 °C/min.
- Observation: Watch for "sweating" (solvent loss) vs. true melting (meniscus formation).
- Acceptance Criteria: Sharp melting range (

  spread).

Visualizing the Purity Pathway

The following diagram outlines the logical flow from precursors to the validated pure compound, highlighting failure points where MP deviations occur.

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Figure 1: Logic flow for synthesis, purification, and melting point validation of **N-(2-thien-2-ylethyl)hydrazinecarbothioamide**.

References

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